

2-Chlorophenyl isocyanate molecular formula and structure

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-Chlorophenyl isocyanate

CAS No.: 3320-83-0

Cat. No.: B146387

[Get Quote](#)

An In-depth Technical Guide to 2-Chlorophenyl Isocyanate

This guide provides a comprehensive overview of **2-chlorophenyl isocyanate**, a significant chemical intermediate in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals in drug development and chemical synthesis, offering detailed information on its molecular characteristics, physicochemical properties, synthesis, and applications.

Molecular Formula and Structure

2-Chlorophenyl isocyanate is an aromatic organic compound. The molecular formula for this compound is C_7H_4ClNO .^{[1][2][3][4][5]} Its structure consists of a benzene ring substituted with a chlorine atom and an isocyanate group ($-N=C=O$) at adjacent positions (ortho positions).

Synonyms:

- 1-Chloro-2-isocyanatobenzene

- o-Chlorophenyl isocyanate[5]
- Isocyanic acid, o-chlorophenyl ester[5]
- Benzene, 1-chloro-2-isocyanato-

The logical relationship from the compound's name to its molecular formula and structure is illustrated in the diagram below.

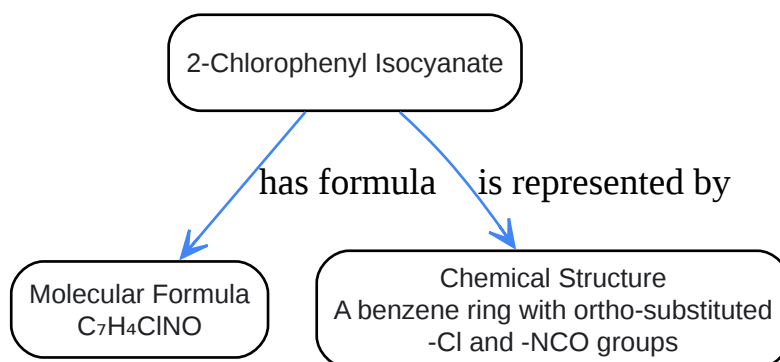


Figure 1. Structural Identification of 2-Chlorophenyl Isocyanate

[Click to download full resolution via product page](#)

Figure 1. Structural Identification of **2-Chlorophenyl Isocyanate**

Physicochemical Properties

The physical and chemical properties of **2-chlorophenyl isocyanate** are summarized in the table below for easy reference and comparison. This data is crucial for its handling, storage, and application in experimental settings.

Property	Value	References
CAS Number	3320-83-0	[1][2][6]
Molecular Weight	153.57 g/mol	[1][2][3][4][5]
Appearance	Colorless to light yellow liquid	[7]
Melting Point	2-4 °C	[3]
Boiling Point	83-84 °C at 10 mmHg; 203 °C at 760 mmHg	[1][3]
Density	1.273 g/mL at 25 °C	[1][3]
Refractive Index	1.5565-1.5585	[1]
Flash Point	88 °C	[1]
Water Solubility	Decomposes	[1]
Purity	>98.0% (GC)	

Synthesis and Experimental Protocols

Isocyanates are commonly synthesized through the reaction of a primary amine with phosgene or a phosgene equivalent.[8] For **2-chlorophenyl isocyanate**, the precursor would be 2-chloroaniline.

Generalized Experimental Protocol for Synthesis:

- **Reaction Setup:** A solution of 2-chloroaniline in an inert solvent (e.g., toluene, chlorobenzene) is prepared in a reaction vessel equipped with a stirrer, a reflux condenser, and a gas inlet tube.
- **Phosgenation:** Phosgene gas is bubbled through the solution at a controlled rate. The reaction is typically carried out at elevated temperatures. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).

- Work-up: Upon completion of the reaction, the excess phosgene and solvent are removed by distillation.
- Purification: The crude **2-chlorophenyl isocyanate** is then purified by fractional distillation under reduced pressure to yield the final product.

The following diagram illustrates a generalized experimental workflow for the synthesis of **2-chlorophenyl isocyanate**.

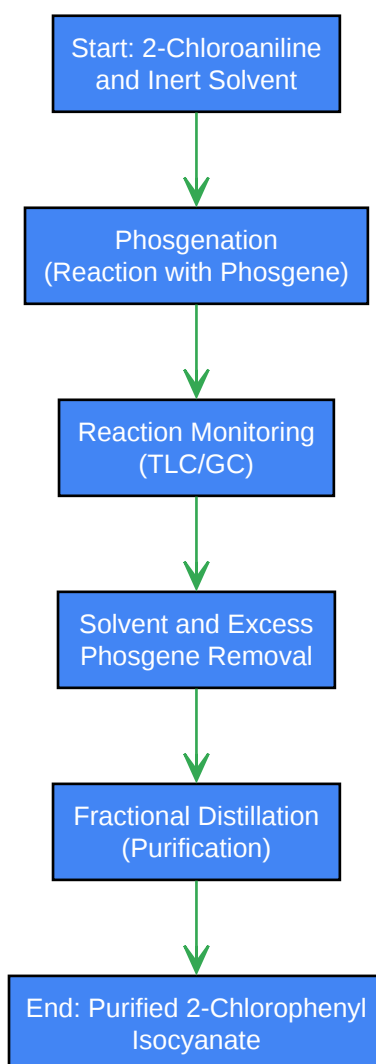


Figure 2. Generalized Workflow for Synthesis

[Click to download full resolution via product page](#)

Figure 2. Generalized Workflow for Synthesis

Applications in Research and Development

2-Chlorophenyl isocyanate is a versatile reagent used in the synthesis of a variety of compounds, primarily in the pharmaceutical and agrochemical sectors. Some of its documented applications include:

- As a standard to investigate the photocatalytic degradation of Monuron over TiO₂ suspensions.[1]
- In the preparation of 2-(2-chlorophenylamino)-3,5-dihydro-5,5-dimethyl-3-phenyl-6H-imidazo[1,2-b]-1,2,4-triazol-6-one.[1]
- In the synthesis of pentenylated β -cyclodextrin chlorophenyl carbamates.[1]

Safety and Handling

2-Chlorophenyl isocyanate is a hazardous substance and must be handled with appropriate safety precautions in a well-ventilated area, preferably a fume hood.[9]

Hazard Statements:

- Fatal if inhaled.[6]
- Causes severe skin burns and eye damage.[6]
- May cause an allergic skin reaction.[6][9]
- May cause allergy or asthma symptoms or breathing difficulties if inhaled.[5]

Precautionary Measures:

- Wear suitable protective clothing, gloves, and eye/face protection.[3]
- In case of insufficient ventilation, wear suitable respiratory equipment.[3]
- Store in a cool, dark, and well-ventilated place under an inert gas, as it is moisture-sensitive.
[5]

- Avoid contact with skin and eyes. In case of contact, wash immediately with plenty of water. [3]

Always refer to the Safety Data Sheet (SDS) for complete and detailed safety information before handling this chemical.[5][7]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2-Chlorophenyl isocyanate CAS#: 3320-83-0 [m.chemicalbook.com]
- 2. 3320-83-0 | 2-Chlorophenyl isocyanate - Alachem Co., Ltd. [alachem.co.jp]
- 3. chembk.com [chembk.com]
- 4. capotchem.com [capotchem.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. chemical-label.com [chemical-label.com]
- 7. 2-Chlorophenyl isocyanate - Safety Data Sheet [chemicalbook.com]
- 8. Isocyanates - Phosgene Derivatives & Specialty Chemicals Manufacturing - VanDeMark Chemical [vandemark.com]
- 9. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- To cite this document: BenchChem. [2-Chlorophenyl isocyanate molecular formula and structure]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146387/docs#2-chlorophenyl-isocyanate-molecular-formula-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)